

Personal protective equipment for handling MMP-2 Inhibitor I

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Compound of Interest

Compound Name: *MMP-2 Inhibitor I*

Cat. No.: *B076553*

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Essential Safety and Handling Guide for MMP-2 Inhibitor I

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **MMP-2 Inhibitor I**. The following procedures are designed to ensure the safe handling, use, and disposal of this potent, cell-permeable compound.

Physicochemical and Hazard Information

MMP-2 Inhibitor I is a research-grade compound that acts as a reversible, hydroxamate-based inhibitor of matrix metalloproteinase-2 (MMP-2).^[1] While some suppliers' Safety Data Sheets (SDS) for specific compounds under this name may not classify it as hazardous under the Globally Harmonized System (GHS), it is prudent to handle all research chemicals of this nature with a high degree of caution.

Property	Data	Source
Synonyms	Matrix Metalloproteinase-2 Inhibitor I, cis-9-Octadecenoyl- N-hydroxylamide, Oleylhydroxamate	[1]
CAS Number	10335-69-0	[1]
Molecular Formula	C ₁₈ H ₃₅ NO ₂	[1]
Molecular Weight	297.5 g/mol	[1]
Appearance	Solid	
Purity	≥98% (HPLC)	
Storage Temperature	-20°C	
Stability	≥ 4 years (when stored as directed)	[1]
Solubility	DMF: 50 mg/ml, DMSO: 50 mg/ml, Ethanol: 50 mg/ml	[1]

Personal Protective Equipment (PPE)

A comprehensive assessment of the experimental procedures should be conducted to determine the appropriate level of PPE required.[2] The following table outlines the recommended PPE for handling **MMP-2 Inhibitor I**.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	To protect against splashes or sprays of the compound, especially when in solution.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact. Disposable gloves should not be reused.[2]
Body Protection	Laboratory coat.	To prevent contamination of personal clothing.[2]
Respiratory Protection	Not generally required for handling small quantities of the solid. Use in a well-ventilated area. If aerosols may be generated, use a certified respirator.	To prevent inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.
- Store the compound at -20°C in a tightly sealed container.
- The product is shipped on wet ice and should be stored appropriately immediately upon arrival.[1]

2. Preparation of Stock Solutions:

- It is recommended to prepare stock solutions in a chemical fume hood to minimize inhalation exposure.
- This compound is soluble in DMF, DMSO, and ethanol at concentrations up to 50 mg/ml.[1]

- Solutions are unstable and should be freshly prepared before use.^[3] If storage is necessary, aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month.^[4]

3. Experimental Use:

- Always wear the appropriate PPE as outlined above.
- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin and eyes.
- Minimize the generation of dust or aerosols.

4. First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- In case of skin contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- In case of inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- In case of ingestion: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Seek medical attention.

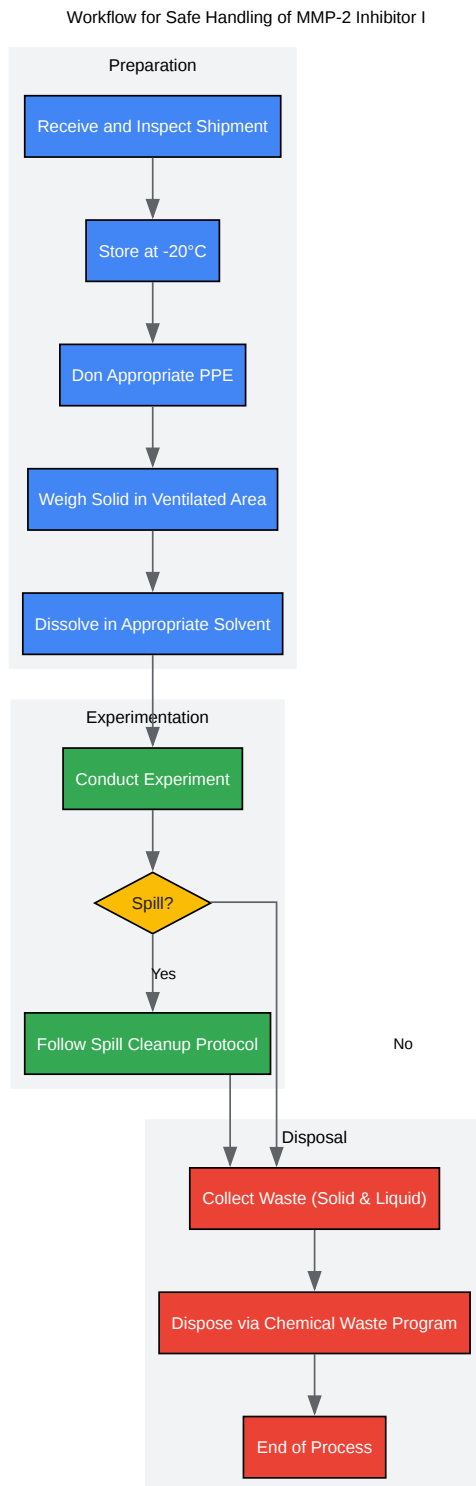
Disposal Plan

All waste materials contaminated with **MMP-2 Inhibitor I** should be considered chemical waste.

- Solid Waste: Collect solid waste in a designated, labeled container.
- Liquid Waste: Collect unused solutions and contaminated solvents in a labeled, sealed waste container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter sewers or surface water.

Experimental Workflow and Safety Procedures

The following diagram illustrates the key steps and decision points for the safe handling of **MMP-2 Inhibitor I**, from receiving the compound to its final disposal.



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Caption: Safe handling workflow for **MMP-2 Inhibitor I**.

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